

A Technical Guide to Isooctadecan-1-al: Commercial Sourcing, Analysis, and Biological Context

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Compound of Interest

Compound Name: *Isooctadecan-1-al*

Cat. No.: *B15175681*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isooctadecan-1-al, systematically known as 16-methylheptadecanal (CAS No. 61497-47-0), is a branched-chain, long-chain fatty aldehyde.^[1] While the broader class of fatty aldehydes is recognized for its role in cellular signaling and metabolism, specific research and commercial availability of high-purity **isooctadecan-1-al** is limited. This guide provides a summary of the currently available information on commercial suppliers, general experimental protocols applicable to its analysis, and an overview of the biological pathways in which similar long-chain fatty aldehydes are known to participate.

Commercial Suppliers of Isooctadecan-1-al

The commercial availability of high-purity **isooctadecan-1-al** is not widespread, and detailed specifications from suppliers are often not publicly listed. Researchers are advised to contact the identified potential suppliers directly to inquire about purity, availability, and to request a certificate of analysis.

Supplier	Contact Information	Notes
Angene International Limited	Website: --INVALID-LINK--	Listed as a supplier in chemical buyers' guides. Specific purity and availability need to be confirmed.
CHEMOS GmbH & Co. KG	Website: --INVALID-LINK--	Listed as a supplier in chemical buyers' guides. Specific purity and availability need to be confirmed.

Note: The information presented in this table is based on listings in chemical supply directories. Direct confirmation of product availability and purity specifications is essential.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₆ O	PubChem[1]
Molecular Weight	268.5 g/mol	PubChem[1]
IUPAC Name	16-methylheptadecanal	PubChem[1]
CAS Number	61497-47-0	PubChem[1]

Experimental Protocols

Detailed experimental protocols specifically for **isooctadecan-1-al** are not readily available in the scientific literature. However, general methodologies for the handling, storage, and analysis of long-chain fatty aldehydes are applicable.

General Handling and Storage of Long-Chain Aldehydes

Long-chain aldehydes are susceptible to oxidation and polymerization.[2] Proper handling and storage are crucial to maintain their integrity.

- Storage: It is recommended to store **isooctadecan-1-al** under an inert atmosphere (e.g., argon or nitrogen) at a low temperature (2-8°C) to minimize degradation.[3] Containers

should be tightly sealed and protected from light.

- Handling: All manipulations should be carried out in a well-ventilated fume hood.[3] Due to the potential for reactivity, contact with strong oxidizing and reducing agents should be avoided.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of fatty aldehydes.[4][5][6] The following is a general protocol that can be adapted for **isooctadecan-1-al**.

Objective: To separate and identify **isooctadecan-1-al** in a sample.

Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for lipid analysis (e.g., a non-polar or medium-polarity column)
- Helium (carrier gas)
- Sample containing **isooctadecan-1-al**
- Appropriate solvent (e.g., hexane or dichloromethane)
- Syringe for sample injection

Procedure:

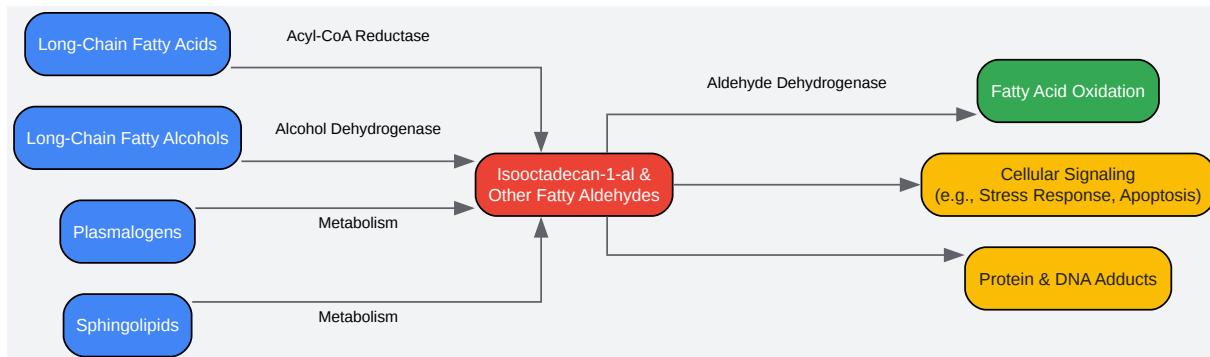
- Sample Preparation: Dissolve the sample containing **isooctadecan-1-al** in a suitable solvent to a known concentration. If the aldehyde is present in a complex matrix, a prior extraction and purification step may be necessary.[7]
- GC-MS Instrument Setup:
 - Set the injector temperature (e.g., 250°C).

- Set the oven temperature program. A typical program might start at a lower temperature (e.g., 90°C), ramp up to a higher temperature (e.g., 260°C) to elute the aldehyde, and then hold for a period to ensure all components have eluted.[8] The exact parameters will need to be optimized for the specific instrument and column.
- Set the carrier gas flow rate (e.g., 1 mL/min).
- Set the mass spectrometer to scan a relevant mass range (e.g., m/z 50-400).
- Injection: Inject a small volume of the prepared sample (e.g., 1 µL) into the GC.
- Data Acquisition: Acquire the data as the sample runs through the GC-MS system.
- Data Analysis:
 - Identify the peak corresponding to **isooctadecan-1-al** based on its retention time.
 - Confirm the identity of the peak by analyzing its mass spectrum. Look for the molecular ion (M⁺) and characteristic fragmentation patterns of long-chain aldehydes.[7]

Biological Context and Signaling Pathways

Long-chain fatty aldehydes are involved in various biological processes, acting as signaling molecules and intermediates in metabolic pathways.[9][10] They can be generated through several enzymatic and non-enzymatic routes within the cell.[11][12] An accumulation of fatty aldehydes can lead to cellular stress, while their regulated production is crucial for normal physiological functions.[13]

Below is a generalized diagram illustrating the metabolic sources and potential signaling roles of fatty aldehydes.



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Caption: Generalized metabolic pathways for the generation and fate of long-chain fatty aldehydes.

This diagram illustrates that long-chain fatty aldehydes, such as **isooctadecan-1-al**, can be synthesized from various lipid precursors. Once formed, they can be either detoxified through oxidation or participate in cellular signaling and potentially form adducts with macromolecules.

Conclusion

Isooctadecan-1-al is a long-chain fatty aldehyde with limited readily available commercial and scientific information. Researchers interested in this compound should be prepared to directly engage with chemical suppliers to ascertain purity and availability. The experimental protocols and biological context provided in this guide, based on the broader class of long-chain fatty aldehydes, offer a foundational framework for initiating research with **isooctadecan-1-al**. Further investigation is needed to fully elucidate the specific properties and biological functions of this particular branched-chain aldehyde.

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